

CTX-0294885 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B10779493

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Technical Support Center: CTX-0294885 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and experimental use of **CTX-0294885 hydrochloride**.

Solubility Data

CTX-0294885 hydrochloride exhibits varying solubility across different laboratory solvents. The following table summarizes the quantitative solubility data for easy comparison. For optimal results, it is recommended to use fresh, anhydrous solvents.

Solvent	Concentration (mg/mL)	Molar Equivalent	Notes
DMSO	20 - 88 mg/mL[1][2][3]	45.67 - 200.94 mM[1][3]	Moisture-absorbing DMSO can reduce solubility; use fresh DMSO. Sonication is recommended to aid dissolution.[1][3]
DMF	20 mg/mL[2]	~45.67 mM	-
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[2]	~1.14 mM	-
Ethanol	0.1 mg/mL (low solubility)[2]	~0.23 mM	Insoluble according to other sources.[1]
Water	Insoluble[1]	-	-

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and use of **CTX-0294885 hydrochloride**.

Q1: My **CTX-0294885 hydrochloride** is not fully dissolving in DMSO. What should I do?

A1: Several factors can affect the dissolution of **CTX-0294885 hydrochloride** in DMSO.

- Use Fresh DMSO: DMSO is hygroscopic and can absorb moisture, which may reduce the solubility of the compound. It is recommended to use fresh, anhydrous DMSO.[1]
- Sonication: To aid dissolution, sonication of the solution is recommended.[3]
- Warming: Gentle warming of the solution can also help to increase solubility.
- Concentration: Ensure you are not exceeding the maximum solubility of the compound in DMSO, which is reported to be up to 88 mg/mL.[1]

Q2: Can I store **CTX-0294885 hydrochloride** in a solvent for a long period?

A2: Stock solutions of **CTX-0294885 hydrochloride** in a solvent should be stored appropriately to maintain stability.

- Storage Temperature: It is recommended to store stock solutions at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)
- Freeze-Thaw Cycles: To avoid degradation, it is advisable to aliquot the stock solution into smaller volumes to prevent repeated freeze-thaw cycles.[\[1\]](#)

Q3: Is **CTX-0294885 hydrochloride** suitable for in vivo studies?

A3: Yes, **CTX-0294885 hydrochloride** can be used for in vivo experiments. However, due to its low aqueous solubility, a specific formulation is required. A common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.[\[3\]](#) It is crucial to prepare this formulation freshly and use it immediately for the best results.[\[1\]](#)

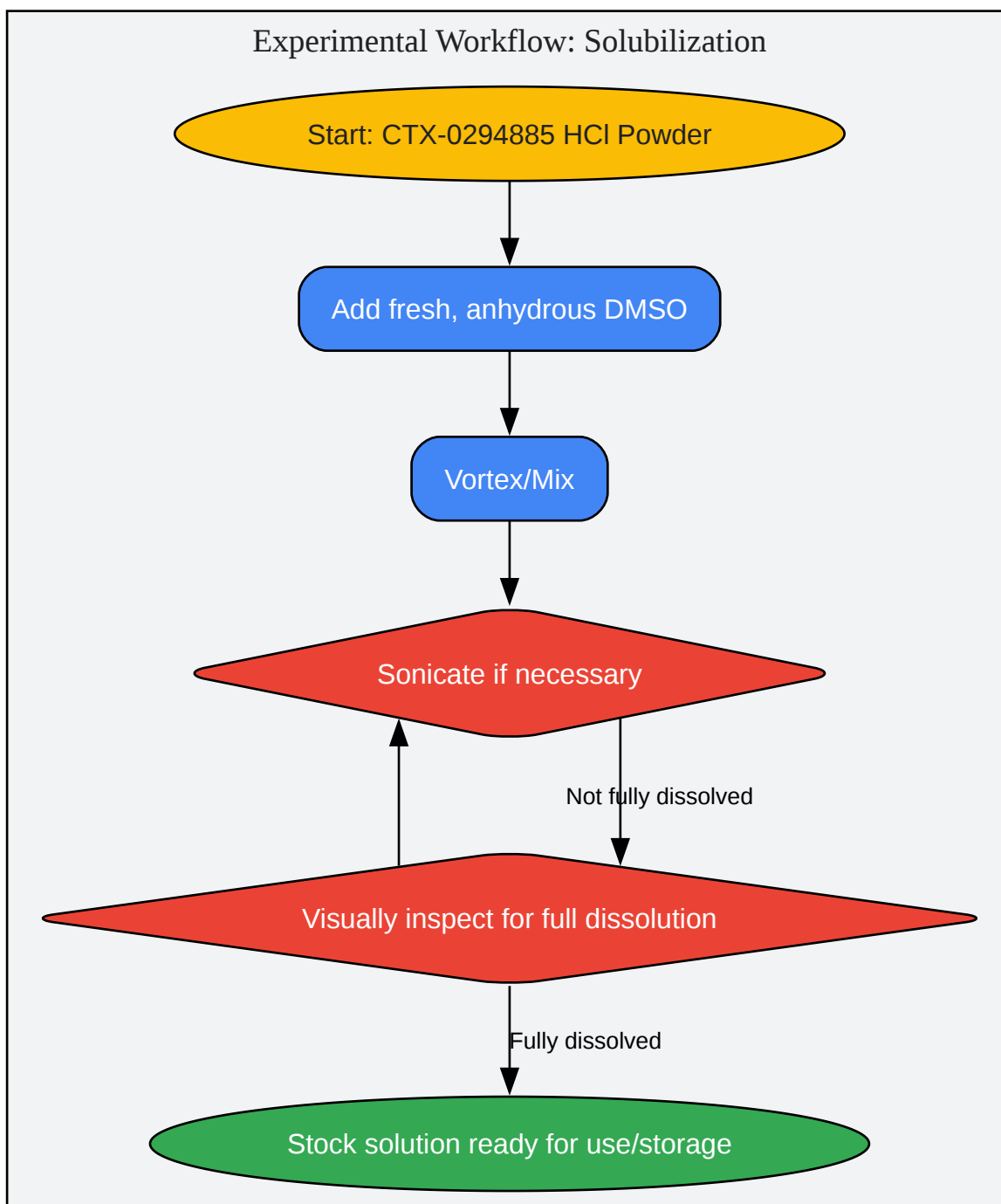
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Bring the vial of **CTX-0294885 hydrochloride** powder and a tube of fresh, anhydrous DMSO to room temperature.
- Calculation: Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **CTX-0294885 hydrochloride** is 474.39 g/mol . For 1 mg of the compound, you would add 210.8 µL of DMSO.
- Dissolution: Add the calculated volume of DMSO to the vial of **CTX-0294885 hydrochloride**.
- Mixing: Vortex the solution and sonicate if necessary until the compound is fully dissolved.[\[3\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C.[\[1\]](#)

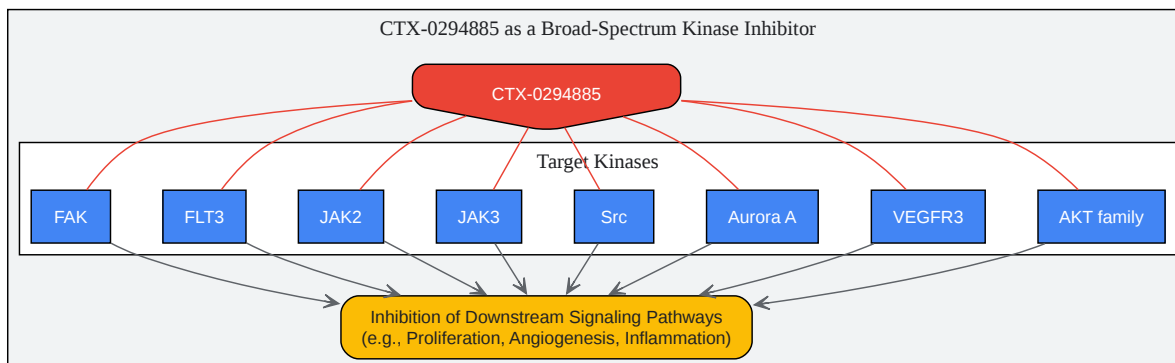
Visualized Experimental Workflow and Signaling Pathway

The following diagrams illustrate key aspects of working with **CTX-0294885 hydrochloride**.



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Caption: A flowchart of the recommended solubilization protocol for **CTX-0294885 hydrochloride** in DMSO.



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Caption: A diagram illustrating CTX-0294885 as a broad-spectrum inhibitor of multiple kinase families.

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